

A Comprehensive Technical Guide to the Physical Properties of **tert-Amylamine**

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Compound of Interest

Compound Name: **tert-Amylamine**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical properties of **tert-Amylamine** (systematic name: 2-methyl-2-butanamine). The information is curated for researchers, scientists, and professionals in drug development who require precise and reliable data for their work. This document summarizes key quantitative data in structured tables and outlines the standard experimental protocols for their determination.

Core Physical and Chemical Properties

tert-Amylamine is a primary aliphatic amine that presents as a colorless to pale yellow liquid at room temperature.^{[1][2]} It is characterized by a distinct amine-like, fishy odor.^{[3][4]} Its hygroscopic nature necessitates storage under inert gas to prevent moisture absorption.^{[1][2]}

Quantitative Physical Properties

The following tables summarize the key physical properties of **tert-Amylamine**, compiled from various reliable sources.

Property	Value	Conditions	Citations
Molecular Formula	C ₅ H ₁₃ N		[1][5][6]
Molecular Weight	87.16 g/mol		[6]
Boiling Point	77 °C	at 1 atm	[5][6][7]
Melting Point	-105 °C		[7][8]
Density	0.746 g/mL	at 25 °C	[5][6][7]
Specific Gravity	0.74	at 20/20 °C	[2][9]
Refractive Index	1.3996 - 1.40	at 20 °C (n ₂₀ /D)	[1][5][7]
Flash Point	-1 °C (30.2 °F)	Closed Cup	[2][5][10]
pKa	10.85	at 19 °C	[7][8]

Solubility Profile

Solvent	Solubility	Citations
Water	Soluble	[2][7][8]
Acetone	Soluble	[2][9]
Ether	Soluble	[2][9]
Ethanol	Soluble	[2][9]

Experimental Protocols for Property Determination

The following sections detail the standard methodologies for determining the key physical properties of liquid amines like **tert-Amylamine**. These protocols are based on established standards from organizations such as ASTM International and the Organisation for Economic Co-operation and Development (OECD).

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure substance, the boiling point is a characteristic constant at a given

pressure.

Methodology (Micro-Boiling Point Method):

A common and efficient method for determining the boiling point of a small liquid sample utilizes a Thiele tube or a similar heating apparatus.[11][12][13]

- Sample Preparation: A small volume (a few milliliters) of **tert-Amylamine** is placed into a small test tube. A capillary tube, sealed at one end, is inverted and placed into the liquid.
- Apparatus Setup: The test tube is attached to a thermometer, ensuring the bulb of the thermometer is level with the sample. The assembly is then immersed in a heating bath (e.g., mineral oil in a Thiele tube).[11][13]
- Heating: The heating bath is gently and uniformly heated. As the temperature rises, the air trapped in the capillary tube will expand and be expelled, seen as a slow stream of bubbles.
- Observation: As the liquid's boiling point is approached and surpassed, a rapid and continuous stream of vapor bubbles will emerge from the capillary tube.
- Measurement: The heat source is then removed. The temperature at which the bubbling stops and the liquid is drawn into the capillary tube is recorded as the boiling point.[11][13] This is the point where the vapor pressure of the sample equals the atmospheric pressure.
- Pressure Correction: The observed boiling point should be corrected to standard pressure (1 atm or 101.3 kPa) if the determination is carried out at a different atmospheric pressure.

Density and Specific Gravity Determination

Density is the mass per unit volume of a substance, while specific gravity is the ratio of the density of the substance to the density of a reference substance (usually water) at a specified temperature.

Methodology (ASTM D4052 - Standard Test Method for Density, Relative Density, and API Gravity of Liquids by Digital Density Meter):

This method is widely used for its accuracy and the small sample volume required.[14]

- Apparatus: A digital density meter, which operates based on the oscillating U-tube principle, is used. The instrument must be calibrated with at least two reference standards (e.g., dry air and pure water) before use.
- Sample Introduction: A small, bubble-free aliquot of **tert-Amylamine** is introduced into the oscillating U-tube of the density meter.^[15] This can be done manually with a syringe or using an autosampler.
- Temperature Control: The temperature of the measuring cell is precisely controlled to the desired temperature (e.g., 20 °C or 25 °C).
- Measurement: The instrument measures the oscillation period of the U-tube containing the sample. This period is directly related to the density of the sample. The instrument's software then converts this reading into a density value.
- Reporting: The density is typically reported in g/cm³ or kg/m³ at the specified temperature. For specific gravity, the density of the sample is divided by the density of water at the reference temperature.

Refractive Index Determination

The refractive index of a liquid is a dimensionless number that describes how fast light travels through the material. It is a fundamental physical property that is dependent on the temperature and the wavelength of light.

Methodology (ASTM D1218 - Standard Test Method for Refractive Index and Refractive Dispersion of Hydrocarbon Liquids):

This method is suitable for transparent and light-colored liquids like **tert-Amylamine**.^{[16][17]}

- Apparatus: An Abbe refractometer is commonly used. The instrument should be calibrated using a standard of known refractive index.
- Sample Application: A few drops of **tert-Amylamine** are placed on the surface of the measuring prism of the refractometer.^[18]

- Temperature Control: The prisms are temperature-controlled, typically to 20 °C, using a circulating water bath.
- Measurement: The operator looks through the eyepiece and adjusts the instrument until the boundary line between the light and dark fields is sharp and centered on the crosshairs. The refractive index is then read from the instrument's scale. The measurement is typically made using the sodium D-line (589.3 nm).
- Reporting: The refractive index is reported as nD followed by the temperature, for example, $n20/D$.

Flash Point Determination

The flash point is the lowest temperature at which a volatile liquid can vaporize to form an ignitable mixture in air. It is a critical safety parameter.

Methodology (Closed-Cup Method, e.g., ASTM D93 - Pensky-Martens Closed Cup Tester):

The closed-cup method is preferred for volatile liquids as it confines the vapors, generally resulting in a lower and more conservative flash point value compared to an open-cup method. [19][20][21]

- Apparatus: A closed-cup flash point tester, which consists of a temperature-controlled cup with a lid that has openings for an ignition source and a stirrer.
- Sample Preparation: The sample cup is filled with **tert-Amylamine** to a specified level.
- Heating: The sample is heated at a slow, constant rate while being stirred.
- Ignition Test: At regular temperature intervals, the stirring is stopped, and an ignition source (a small flame or an electric spark) is introduced into the vapor space above the liquid through an opening in the lid.
- Observation: The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite with a brief flash.[22]

pKa Determination

The pKa is the negative base-10 logarithm of the acid dissociation constant (Ka) of a solution. For an amine, it is more precisely the pKa of its conjugate acid ($\text{R}-\text{NH}_3^+$), and it indicates the amine's basicity.

Methodology (Potentiometric Titration):

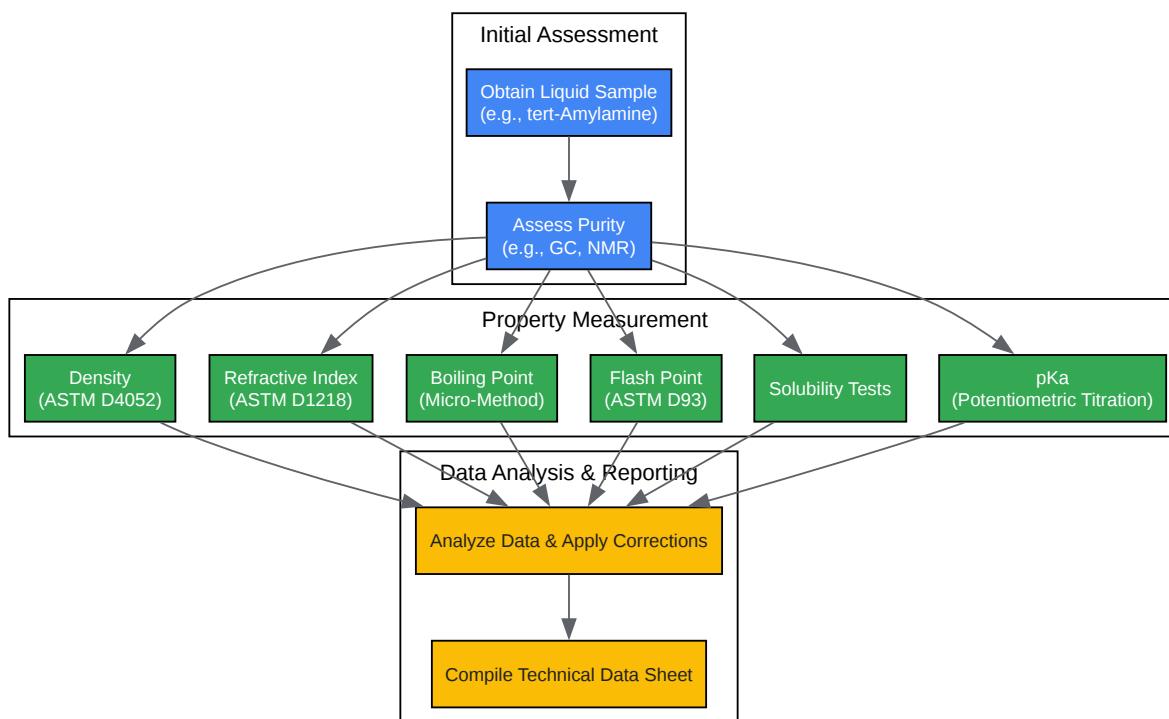
Potentiometric titration is a highly accurate method for determining the pKa of amines.[\[23\]](#)[\[24\]](#)

- Sample Preparation: A known concentration of **tert-Amylamine** is dissolved in deionized water.
- Titration Setup: A calibrated pH electrode is immersed in the amine solution, which is continuously stirred. A standardized solution of a strong acid (e.g., HCl) is used as the titrant and is added in small, precise increments using a burette.
- Data Acquisition: The pH of the solution is recorded after each addition of the titrant, allowing the system to reach equilibrium.
- Data Analysis: A titration curve is generated by plotting the measured pH versus the volume of titrant added. The equivalence point is determined from the inflection point of the curve. The pKa is the pH at the half-equivalence point, where half of the amine has been protonated.[\[23\]](#)

Visualization of Experimental Workflow

While complex signaling pathways are not relevant to the physical properties of **tert-Amylamine**, a simplified logical workflow for the determination of these properties can be visualized. The following diagram illustrates a general sequence for characterizing a liquid chemical.

General Workflow for Physical Property Determination of a Liquid Chemical

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Caption: A simplified workflow for physical property determination.

This guide provides a foundational understanding of the physical properties of **tert-Amylamine**, supported by standardized experimental methodologies. This information is intended to aid in the safe and effective use of this compound in research and development.

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